Application Notes and Protocols for BAY1082439 In Vitro Cell Culture Assays

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Compound of Interest

Compound Name:	*BAY1082439*
CAS No.:	*1375469-38-7*
Cat. No.:	*B611978*

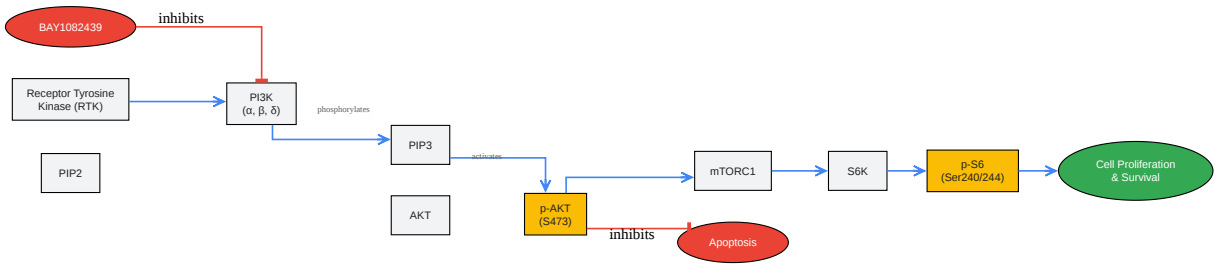
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These application notes provide detailed protocols for in vitro assays using **BAY1082439**, a selective inhibitor of PI3Kα, PI3Kβ, and PI3Kδ, with a primary focus on its application in prostate cancer cell lines.[1][2][3]

Mechanism of Action

BAY1082439 is an orally bioavailable small molecule that potently and selectively inhibits the class I phosphoinositide 3-kinase (PI3K) isoforms alpha (α), beta (β), and delta (δ).[2][3] The PI3K/AKT/mTOR signaling pathway is a critical regulator of cell growth, proliferation, survival, and metabolism. In many cancers, including prostate cancer, this pathway is frequently hyperactivated, often due to the loss of the tumor suppressor PTEN.[1][4] By inhibiting PI3Kα, PI3Kβ, and PI3Kδ, **BAY1082439** effectively blocks the downstream signaling cascade, leading to the inhibition of AKT and S6 phosphorylation.[1] This ultimately results in the induction of apoptosis and cell cycle arrest at the G1/S transition in cancer cells.[1][2][3]

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Diagram 1: Simplified PI3K/AKT/mTOR signaling pathway and the inhibitory action of **BAY1082439**.

Quantitative Data

The following tables summarize the in vitro efficacy of **BAY1082439**.

Table 1: Biochemical Inhibitory Activity of **BAY1082439**

Target	IC50 (nM)
PI3Kα	4.9
PI3Kβ	15.0

Data from biochemical assays.[5]

Table 2: In Vitro Cellular Assay Conditions for **BAY1082439**

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Assay	Cell Lines	Concentration Range (μM)	Incubation Time (hours)
Cell Viability	PC3, LNCaP	0.1, 0.33, 1, 3.3, 10	72
Apoptosis	PC3, LNCaP	Not specified	72
Cell Cycle	PC3, LNCaP	Not specified	72
Western Blot	PC3	1	Not specified

Summary of conditions reported in preclinical studies.[1][2]

Experimental Protocols

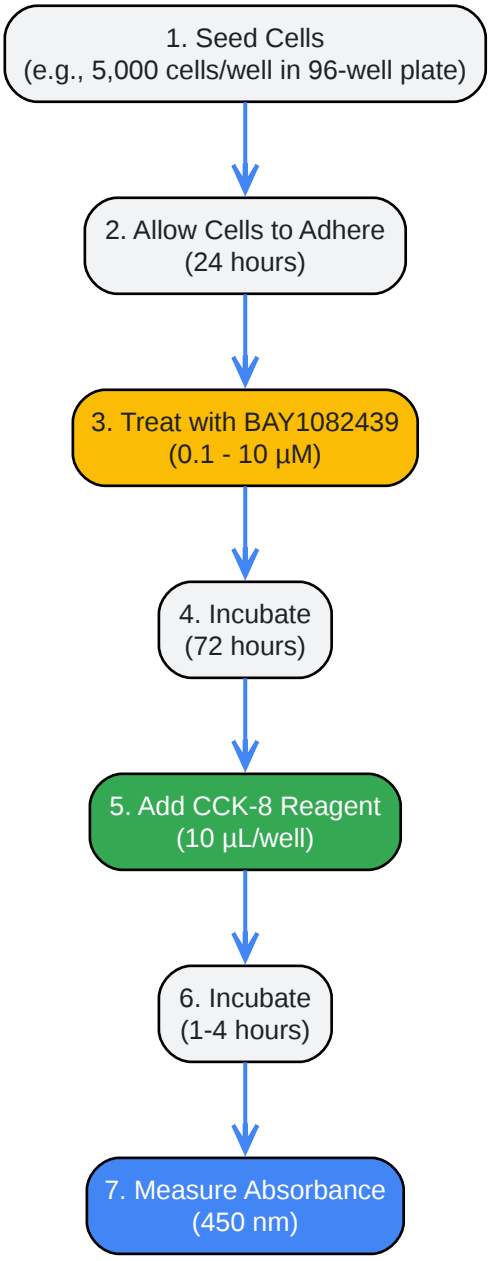
Cell Culture

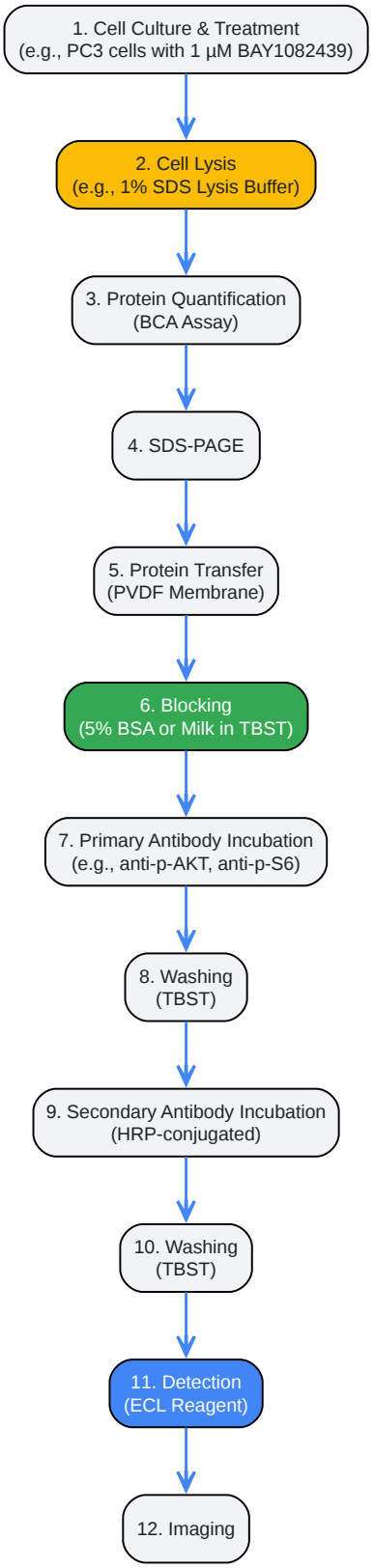
- Cell Lines: LNCaP and PC3 human prostate cancer cell lines (PTEN-null) are recommended.[1]
- Culture Medium: Culture LNCaP and PC3 cells according to ATCC recommendations.[1] Generally, RPMI-1640 medium supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin is used.
- Culture Conditions: Maintain cells in a humidified incubator at 37°C with 5% CO_2.

Cell Viability Assay

This protocol is based on the use of a Cell Counting Kit-8 (CCK-8) or similar WST-8 based assays.

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